

Application Notes and Protocols for AZ0108 in Cellular Assays

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Compound of Interest

Compound Name: AZ0108
Cat. No.: B10774882

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Introduction

AZ0108 is a potent and orally bioavailable inhibitor of Poly (ADP-ribose) polymerase (PARP) enzymes, specifically targeting PARP1, PARP2, and PARP6.[1] Its mechanism of action involves the competitive inhibition of the NAD⁺ binding site of these enzymes.[2] A key characteristic of **AZ0108** is its ability to induce a multipolar spindle phenotype by preventing centrosome clustering in cancer cells, a feature that can be exploited for therapeutic benefit.[2] [3] These application notes provide recommended concentrations, detailed protocols for relevant cellular assays, and a summary of key quantitative data for the effective use of **AZ0108** in a research setting.

Quantitative Data Summary

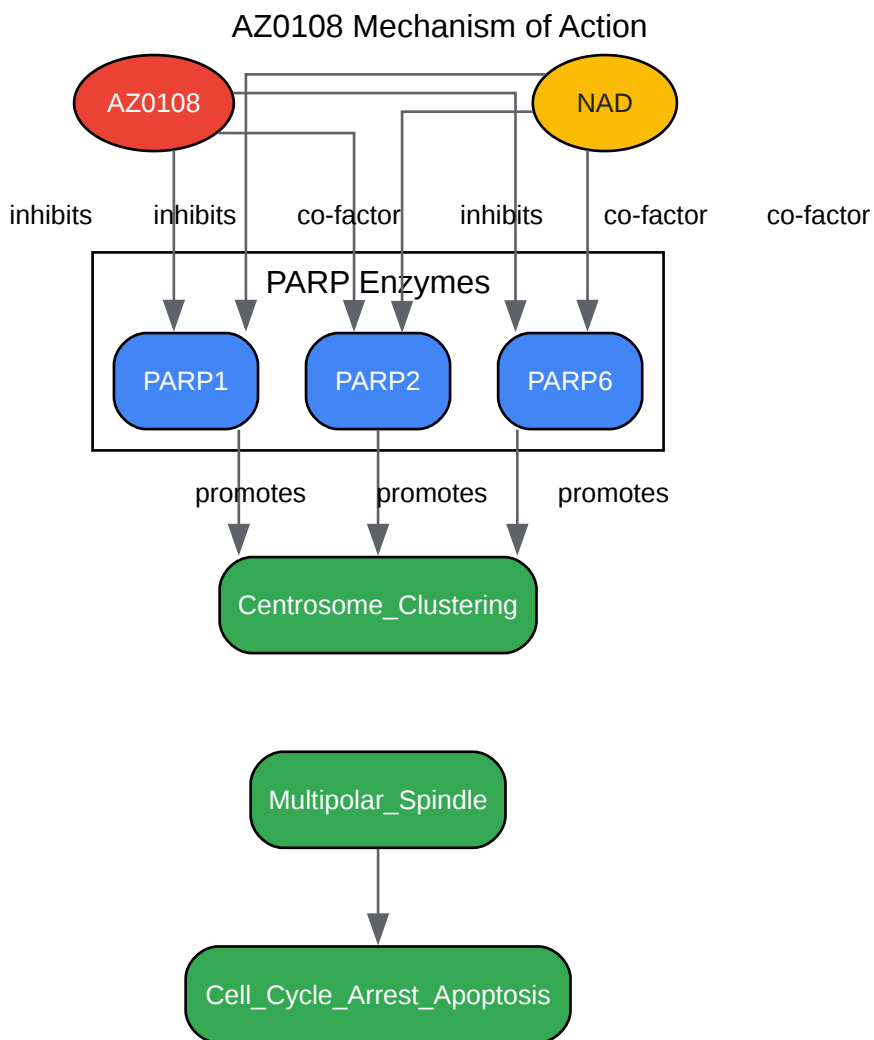
The following table summarizes the key potency and activity values of **AZ0108** from various enzymatic and cell-based assays.

Parameter	Target/Cell Line	Value	Reference
IC50	PARP1	<0.03 μM	[1]
PARP2		<0.03 μM	[1]
PARP6		0.083 μM	[1]
PARP3		2.8 μM	[1]
TNKS1		3.2 μM	[1]
TNKS2		>3 μM	[1]
EC50	Centrosome Declustering (HeLa cells)	0.053 μM	[1]
GI50	Cytotoxicity (OCI-LY- 19 cells)	0.017 μM	[1]

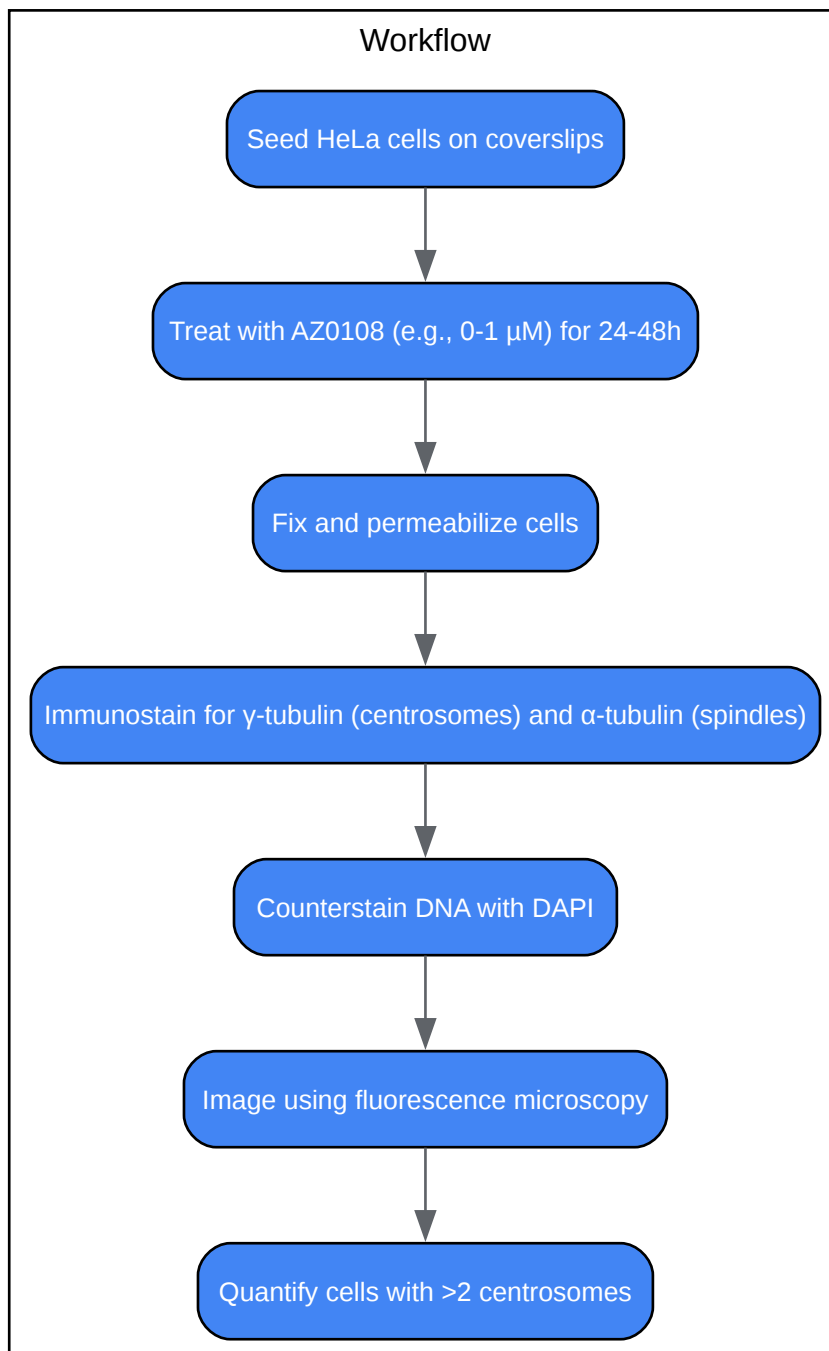
Recommended Concentration for Cellular Assays

Based on the available data, a general concentration range of 100 nM to 1 μM is recommended for most cellular assays.[2] The optimal concentration will depend on the specific cell type, assay duration, and the endpoint being measured. It is always advisable to perform a dose-response experiment to determine the optimal concentration for your specific experimental conditions.

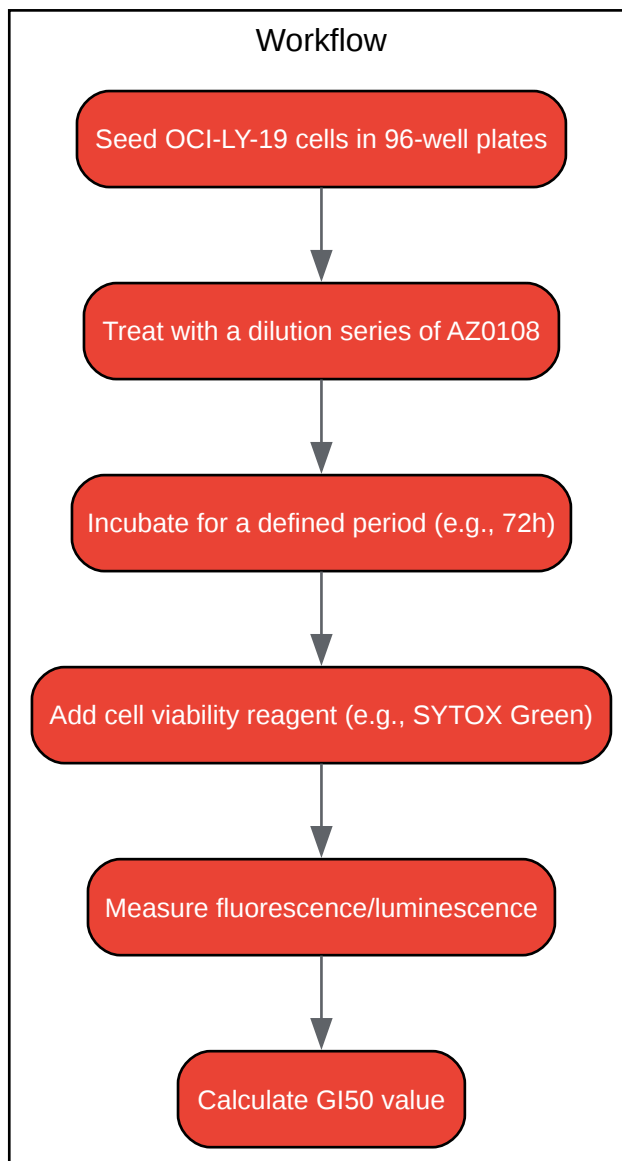
Signaling Pathway and Experimental Workflow Diagrams



Centrosome Declustering Assay Workflow



Cytotoxicity Assay Workflow (OCI-LY-19)



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References

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- [2. catalogue.univ-perp.fr \[catalogue.univ-perp.fr\]](https://www.catalogue.univ-perp.fr)
- [3. Discovery of AZ0108, an orally bioavailable phthalazinone PARP inhibitor that blocks centrosome clustering - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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